CHDI-390576 stability and storage conditions

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Compound of Interest

Compound Name:	*CHDI-390576*
Cat. No.:	*B15586422*

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CHDI-390576 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **CHDI-390576**, a potent and selective class IIa histone deacetylase (HDAC) inhibitor. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should solid **CHDI-390576** be stored upon receipt?

A: Upon receipt, solid **CHDI-390576** should be stored in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is acceptable. For long-term storage (months to years), it is recommended to store the compound at -20°C.[1]

Q2: What is the recommended solvent for preparing stock solutions of **CHDI-390576**?

A: **CHDI-390576** is soluble in DMSO and ethanol, with a solubility of up to 100 mM in both solvents.[2] DMSO is a commonly used solvent for preparing stock solutions.

Q3: How should I store stock solutions of **CHDI-390576**?

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A: Stock solutions should be stored at low temperatures to maintain stability. For short-term storage (days to weeks), 0-4°C is suitable. For long-term storage, it is recommended to store stock solutions at -20°C (for months) or -80°C.[1][3] A stock solution stored at -80°C should be used within 6 months, while a solution stored at -20°C should be used within 1 month.[3]

Q4: Is **CHDI-390576** sensitive to light?

A: The recommendation to store the compound in the dark suggests that it may be light-sensitive.[1] Therefore, it is best practice to protect both the solid compound and its solutions from light.

Q5: What is the shelf life of **CHDI-390576**?

A: If stored properly, **CHDI-390576** has a shelf life of over 3 years.[1] Proper storage involves keeping the compound in a dry, dark place at -20°C for long-term storage.[1]

Q6: The compound arrived at ambient temperature. Is it still viable?

A: Yes. **CHDI-390576** is stable for a few weeks during ordinary shipping and customs handling at ambient temperatures.[1] However, it should be moved to the recommended storage conditions upon receipt.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Precipitation or phase separation in stock solution	The compound may have come out of solution due to storage at low temperatures or high concentration.	Gentle warming and/or sonication can be used to help redissolve the compound.[3] Ensure the solution is clear before use.
Inconsistent or unexpected experimental results	The compound may have degraded due to improper storage or handling.	Review the storage conditions and handling procedures. Ensure the compound and its solutions have not been subjected to frequent freeze-thaw cycles, prolonged exposure to light, or temperatures outside the recommended range. Use a fresh vial of the compound if degradation is suspected.
Difficulty dissolving the compound	The incorrect solvent or an inappropriate concentration is being used.	Ensure you are using a recommended solvent such as DMSO or ethanol.[2] If preparing a solution for in vivo use, a specific formulation with co-solvents like PEG300 and Tween-80 may be necessary. [3]

Stability and Storage Conditions Summary

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Form	Condition	Temperature	Duration	Notes
Solid	Shipping	Ambient	Short-term (weeks)	Stable during transit.[1]
Short-term Storage	0 - 4°C	Days to weeks	Keep dry and dark.[1]	
Long-term Storage	-20°C	Months to years	Keep dry and dark.[1]	
Stock Solution	Short-term Storage	0 - 4°C	Days to weeks	Protect from light.[1]
Long-term Storage	-20°C	Up to 1 month	Protect from light.[3]	
Long-term Storage	-80°C	Up to 6 months	Protect from light.[3]	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of solid **CHDI-390576**. The molecular weight is 391.32 g/mol .[2]
- Dissolution: Add the appropriate volume of DMSO to the solid compound to achieve a 10 mM concentration.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.[3]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

In Vivo Formulation Protocol Example:

For a 2.08 mg/mL working solution, the following protocol can be adapted[3]:

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- Prepare a 20.8 mg/mL stock solution of **CHDI-390576** in DMSO.
- Take 100 µL of the DMSO stock solution and add it to 400 µL of PEG300. Mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix again.
- Add 450 µL of saline to adjust the final volume to 1 mL. The resulting solution will have a concentration of 2.08 mg/mL.

Workflow and Logic Diagrams

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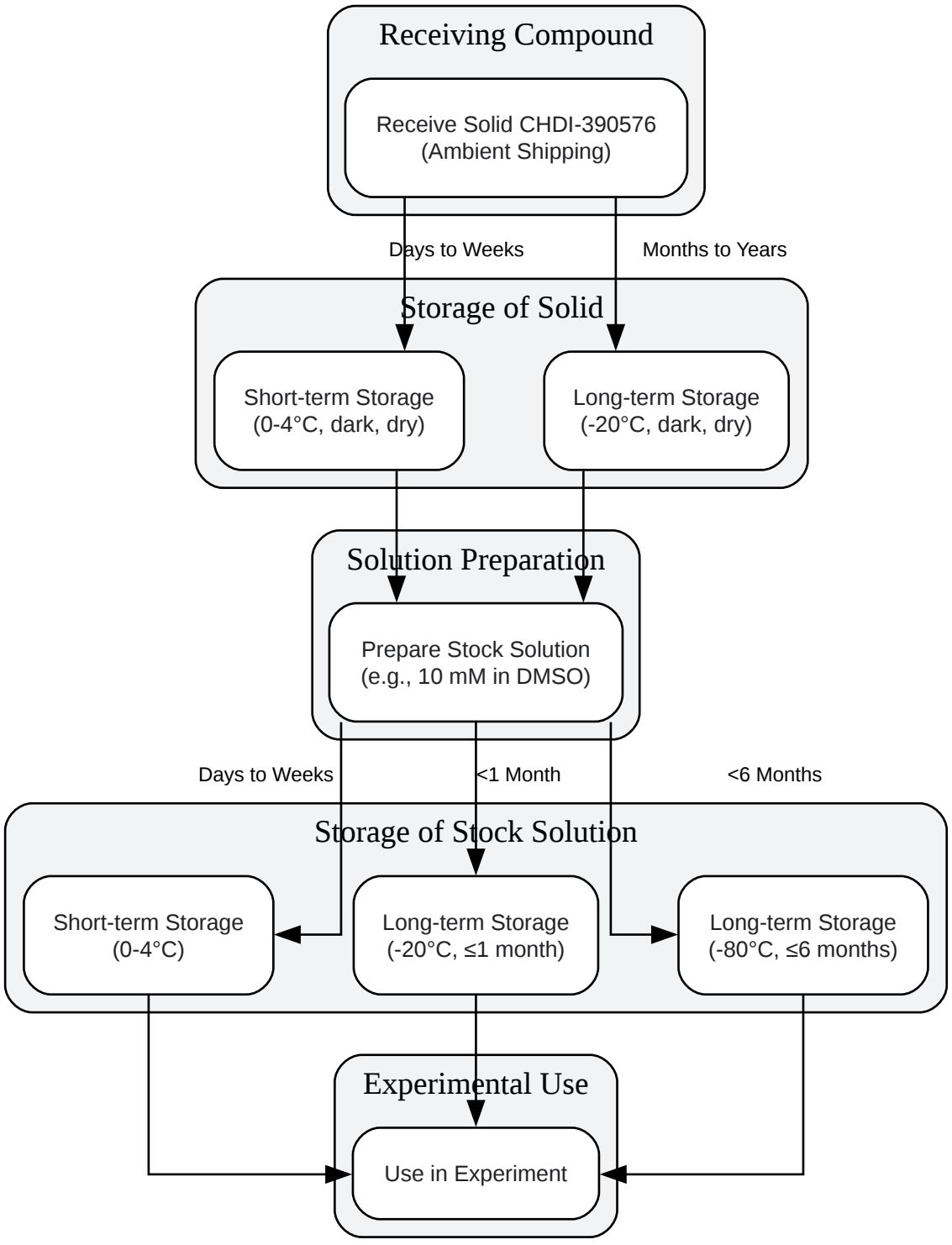

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Caption: Workflow for handling and storage of **CHDI-390576**.

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References

- 1. medkoo.com [medkoo.com]
- 2. rndsystems.com [rndsystems.com]
- 3. medchemexpress.com [medchemexpress.com]
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